

(R)-Efavirenz CAS number and identification

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Compound of Interest

Compound Name: (R)-Efavirenz

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An In-depth Technical Guide on the Identification of (R)-Efavirenz

This guide provides a comprehensive overview of the identification and characterization of **(R)-Efavirenz**, the inactive enantiomer of the non-nucleoside reverse transcriptase inhibitor (NNRTI), Efavirenz. The therapeutically active agent is the (S)-enantiomer.^[1] For quality control and to ensure the efficacy and safety of the drug product, the separation and quantification of the individual enantiomers are crucial.^{[1][2]}

Chemical Identification

(R)-Efavirenz is the enantiomer of the active pharmaceutical ingredient (S)-Efavirenz.

Identifier	Data	Reference
Chemical Name	(R)-6-Chloro-4-(cyclopropylethynyl)-1,4-dihydro-4-(trifluoromethyl)-2H-3,1-benzoxazin-2-one	^[3]
CAS Number	154801-74-8	^[3]
Molecular Formula	C ₁₄ H ₉ ClF ₃ NO ₂	^{[3][4][5]}
Molecular Weight	315.67 g/mol	^{[3][4][5]}
(S)-Efavirenz CAS	154598-52-4	^{[4][6][7]}
Racemic Efavirenz CAS	177530-93-7	^[3]

Chromatographic Identification and Quantification

The primary method for identifying and quantifying **(R)-Efavirenz** is through chiral High-Performance Liquid Chromatography (HPLC) or Ultra-Performance Liquid Chromatography (UPLC), which separates it from its (S)-enantiomer.^[2] This separation is achieved using a chiral stationary phase (CSP) that interacts differently with each enantiomer, resulting in different retention times.^[2] Polysaccharide-based CSPs are highly effective for this resolution.^[2]

Quantitative Data Summary

The following tables summarize quantitative data from various validated chiral separation methods.

Table 1: HPLC and UPLC Method Performance for **(R)-Efavirenz** Quantification

Parameter	HPLC Method 1 ^[8] ^[9]	HPLC Method 2 ^[10]	UPLC Method ^[11]
Linearity Range	0.1 - 6.0 µg/mL	200 - 6210 ng/mL	0.249 - 375 µg/mL
Correlation Coefficient (R ²)	> 0.999	0.9999	Not Specified
Limit of Detection (LOD)	0.03 µg/mL	66 ng/mL	0.075 µg/mL
Limit of Quantification (LOQ)	0.1 µg/mL	200 ng/mL	0.249 µg/mL
Recovery	98.28% - 99.9%	Not Specified	97% - 104%
Precision (%RSD at LOQ)	1.34%	Not Specified	Not Specified

Table 2: Chromatographic Parameters for Efavirenz Enantiomer Separation

Parameter	HPLC Method 1[8] [9]	HPLC Method 2[10]	UPLC Method[11]
(R)-Efavirenz Retention Time	Not Specified	7.5 min	Not Specified
(S)-Efavirenz Retention Time	Not Specified	9.2 min	Not Specified
Resolution (Rs)	> 4.0	Not Specified	> 3.0

Experimental Protocols

Below are detailed experimental protocols for the chiral separation of Efavirenz enantiomers.

Protocol 1: Normal-Phase HPLC for **(R)-Efavirenz** Impurity[8][9]

- Instrumentation: Waters HPLC system with a 2695 separation module and a 2487 dual-wavelength UV detector.[8]
- Column: Chiralcel OD (250 mm x 4.6 mm, 10 μ m) containing tris-(3,5-dimethylphenylcarbamate) stationary phase.[8][9]
- Mobile Phase: n-hexane and isopropyl alcohol (80:20 v/v) with 0.1% (v/v) formic acid as an additive.[8][9]
- Flow Rate: 1.0 mL/min.[8][9]
- Column Temperature: 25 °C.[9]
- Detection: UV at 254 nm.[8][9]
- Sample Preparation: Dissolve the sample in the mobile phase to a known concentration.[1]

Protocol 2: Normal-Phase UPLC for Enantioseparation[11]

- Instrumentation: UPLC system with a photodiode array detector.[11]
- Column: Chiralcel OD-H (250 mm x 4.6 mm, 5 μ m).[11]

- Mobile Phase: n-Hexane and Isopropyl alcohol (IPA) in a 90:10 (v/v) ratio.[11]
- Flow Rate: 1.0 mL/min.[11]
- Column Temperature: 30 °C.[11]
- Detection: UV at 254 nm.[11]

Spectroscopic Identification

Vibrational spectroscopy and mass spectrometry can be used to characterize the Efavirenz molecule. As enantiomers, (R)- and (S)-Efavirenz are expected to have identical spectra under non-chiral conditions.

Experimental Protocols

Protocol 3: Mass Spectrometry (MS)

- Method: Liquid Chromatography-Mass Spectrometry (LC-MS) is often used for detection in environmental samples.[12]
- Expected Fragmentation: The mass spectrum provides a fragmentation pattern characteristic of the Efavirenz molecule. While specific instrument parameters vary, the resulting mass-to-charge ratios of fragments will be consistent.

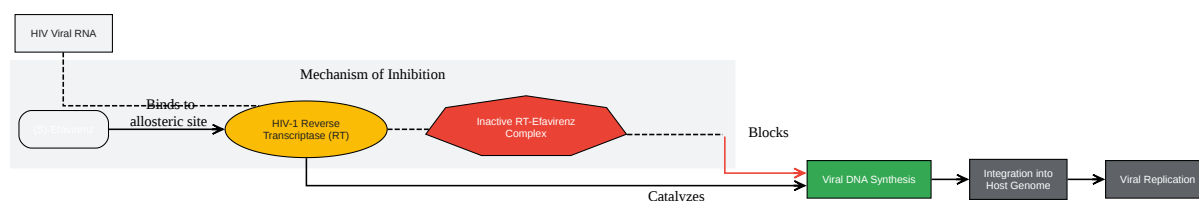
Protocol 4: Infrared and Raman Spectroscopy[13][14]

- Instrumentation (MIR): A spectrometer with an Attenuated Total Reflectance (ATR) device. [14]
- Instrumentation (NIR): Benchtop or portable NIR spectrometers operating in the 750-2500 nm range.[13][14]
- Instrumentation (Raman): Benchtop or handheld Raman spectrometers.[13]
- Sample Preparation: Samples are typically analyzed as a powder.[13][14]

- Data Analysis: The resulting spectra show characteristic vibrational bands of the Efavirenz molecular structure.[13] These techniques are particularly useful for identifying polymorphic forms.[13][14]

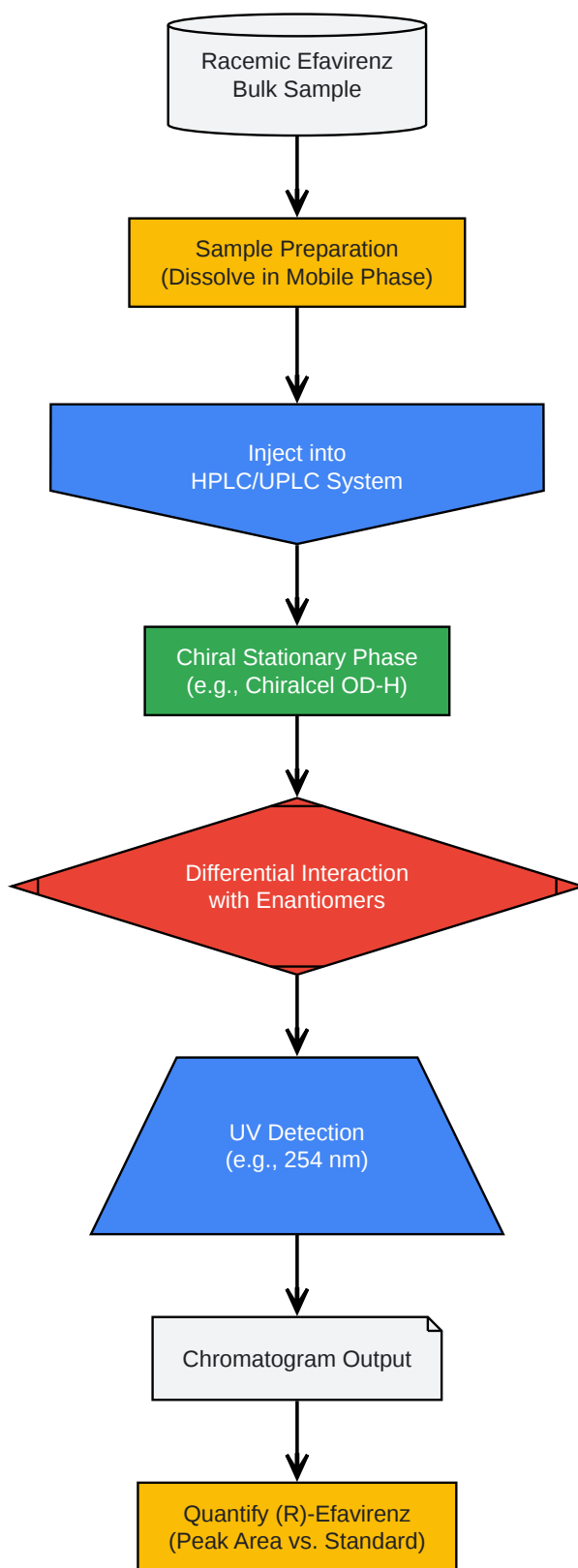
Mechanism of Action and Related Pathways

Efavirenz is a non-nucleoside reverse transcriptase inhibitor (NNRTI).[8][15] It works by binding directly to a non-catalytic site of the HIV-1 reverse transcriptase enzyme.[16][17] This binding induces a conformational change in the enzyme, distorting the active site and inhibiting its function.[16] By blocking the reverse transcriptase, Efavirenz prevents the conversion of viral RNA into DNA, a critical step in the HIV replication cycle, thus halting the production of new virus particles.[16][18]



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Caption: Mechanism of action of (S)-Efavirenz on HIV-1 reverse transcriptase.



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Caption: General workflow for the chiral separation and quantification of **(R)-Efavirenz**.

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